

Physical and chemical properties of chloroethane for research applications

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Compound of Interest

Compound Name: Chloroethane

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Chloroethane: A Technical Guide for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physical and chemical properties of **chloroethane** (ethyl chloride), a versatile compound utilized in various research and industrial applications. It is intended to be a comprehensive resource for professionals in laboratory and drug development settings, offering detailed data, experimental protocols, and safety guidelines.

Physical and Chemical Properties

Chloroethane is a colorless, flammable gas at standard temperature and pressure, often handled as a refrigerated or pressurized liquid.^{[1][2]} It possesses a characteristic faint, sweet, or pungent ether-like odor and a burning taste.^{[1][3]}

Physical Properties

The key physical properties of **chloroethane** are summarized in the table below, providing essential data for experimental design and safety considerations.

Property	Value	References
Molecular Formula	C ₂ H ₅ Cl	[4]
Molecular Weight	64.51 g/mol	[2][5]
Boiling Point	12.3 °C (54.1 °F) at 760 mmHg	[2][3]
Melting Point	-138.7 °C (-217.7 °F)	[2][3]
Density (liquid)	0.89 g/mL at 25 °C	[6][7]
Vapor Density	2.22 (vs air)	[3][8]
Vapor Pressure	1000 mmHg at 20 °C	[3]
Flash Point	-50 °C (-58 °F)	[4]
Autoignition Temp.	519 °C (966 °F)	[8]
Explosive Limits	3.8% - 15.4% in air	[1][8]
Log Kow	1.43	[4]

Solubility

Chloroethane's solubility is a critical factor in its application as a solvent and reagent. It is slightly soluble in water but demonstrates high solubility in many organic solvents.

Solvent	Solubility	References
Water	0.574 g / 100 mL at 20 °C	[5]
Ethanol	48.3 g / 100 g at 21 °C; Miscible	[5][6]
Diethyl Ether	Miscible	[5]
Benzene	110 g / 100 g at 25 °C	[4]
Acetone	103 g / 100 g at 25 °C	[4]
Methanol	37 g / 100 g at 25 °C	[4]

Chemical Reactivity

Chloroethane is a versatile ethylating agent and participates in a range of chemical reactions.

[1]

Property	Description	References
Reactivity	Reacts violently with oxidizing agents, alkali metals (e.g., potassium, sodium), calcium, magnesium, and powdered aluminum or zinc.[3] It is sensitive to heat.[6]	[3][6]
Decomposition	Upon heating or burning, it decomposes to produce toxic and corrosive fumes, including hydrogen chloride and phosgene.[8][9] It is thermally stable up to 400 °C, at which point it yields ethylene and hydrogen chloride.[9]	[8][9]
Hydrolysis	It hydrolyzes in the presence of water or steam, particularly with alkalis, to produce corrosive fumes.[3][4]	[3][4]
Corrosivity	Liquid chloroethane can attack some forms of plastics, rubber, and coatings.[4]	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **chloroethane**.

Spectroscopy	Key Data Points	References
^1H NMR	Two signals are observed: a triplet around 1.48 ppm (CH_3) and a quartet around 3.57 ppm (CH_2). The integration ratio is 3:2.	[5] [10] [11]
^{13}C NMR	Two signals are expected, corresponding to the two distinct carbon environments.	[12] [13]
Infrared (IR)	C-H stretching: $\sim 2880\text{-}3080\text{ cm}^{-1}$; C-H bending: $\sim 1300\text{-}1500\text{ cm}^{-1}$; C-Cl stretching: $\sim 580\text{-}780\text{ cm}^{-1}$.	[14] [15]
Mass Spec (MS)	Molecular ion peaks (M^+) are observed at m/z 64 and 66, corresponding to the ^{35}Cl and ^{37}Cl isotopes in an approximate 3:1 ratio. The base peak is often the ethyl cation $[\text{C}_2\text{H}_5]^+$ at m/z 29.	[15] [16]

Research Applications

Historically used as a refrigerant, anesthetic, and in the production of tetraethyllead, **chloroethane**'s primary role in modern research is as an inexpensive ethylating agent.[\[1\]](#)[\[15\]](#) It is used to introduce an ethyl group ($-\text{CH}_2\text{CH}_3$) into various molecules.

Key applications include:

- **Ethylcellulose Production:** Used to convert cellulose into ethylcellulose, a widely used thickener, binder, and film-former in pharmaceuticals, coatings, and cosmetics.[\[1\]](#)[\[3\]](#)
- **Organic Synthesis:** Acts as an ethylating agent in reactions such as Friedel-Crafts alkylations to produce ethylbenzene (a precursor to styrene) and in the synthesis of various dyes and

drugs.[1][3][17]

- Organometallic Chemistry: Reacts with metals like aluminum to form organoaluminum compounds, which are precursors to polymers.[1]

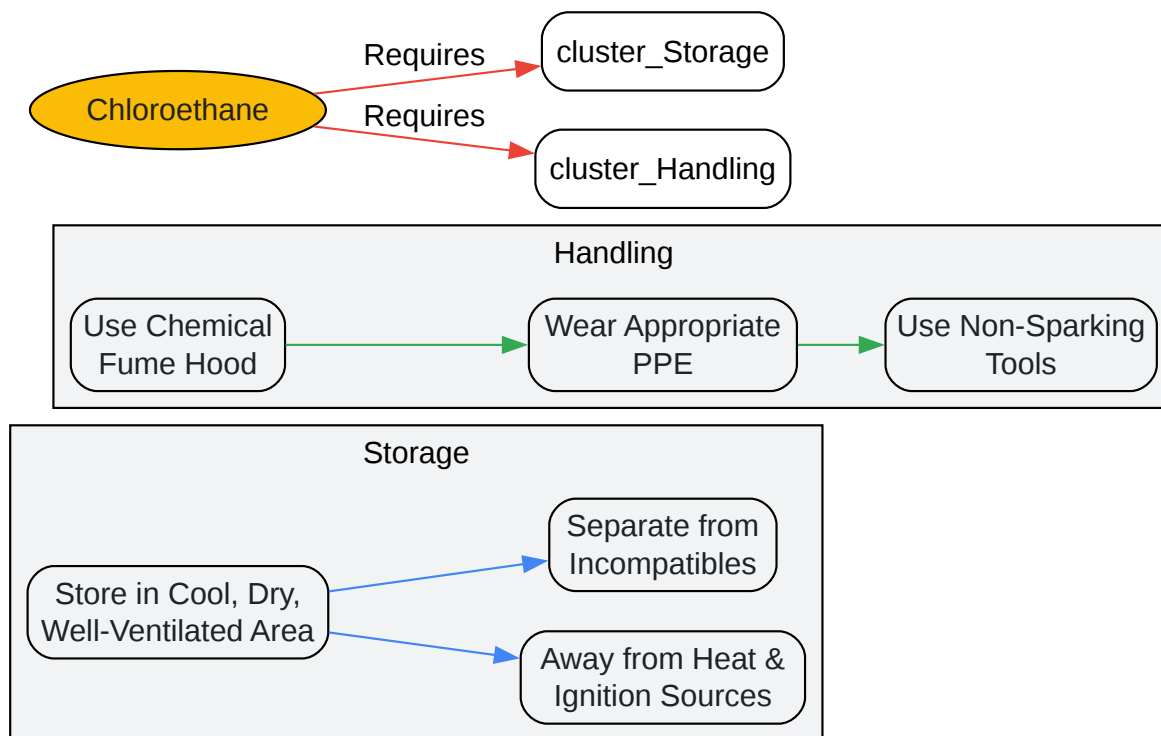
Experimental Protocols

Safe Handling and Storage

Due to its high flammability and volatility, strict safety protocols must be followed when handling **chloroethane**.

Protocol:

- Work Area: All work must be conducted in a well-ventilated chemical fume hood. Ensure an appropriate fire extinguisher (e.g., carbon dioxide, dry chemical) and safety shower/eyewash station are readily accessible.
- Personal Protective Equipment (PPE): Wear safety goggles or a face shield, appropriate chemical-resistant gloves (e.g., neoprene, viton), and a flame-resistant lab coat.[8][18]
- Dispensing: **Chloroethane** is typically supplied as a liquefied compressed gas. Dispense slowly to prevent static electricity buildup and rapid, uncontrolled evaporation, which can cause frostbite.[9][19] Use non-sparking tools.[8][9]
- Storage: Store cylinders or lecture bottles in a cool, dry, well-ventilated area away from heat, sunlight, and ignition sources.[6][20] Store separately from incompatible materials such as strong oxidizing agents and alkali metals.[6][7] Ensure containers are tightly sealed and clearly labeled.
- Transport: When moving containers, use a sturdy cart with secondary containment.[20]
- Spills: In case of a small liquid spill, allow it to evaporate in the fume hood. For larger spills or gas leaks, evacuate the area and follow emergency procedures.



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Logical relationship between **chloroethane** and its core safety requirements.

Protocol: Friedel-Crafts Ethylation of Benzene

This protocol describes a representative electrophilic aromatic substitution using **chloroethane** to produce ethylbenzene.

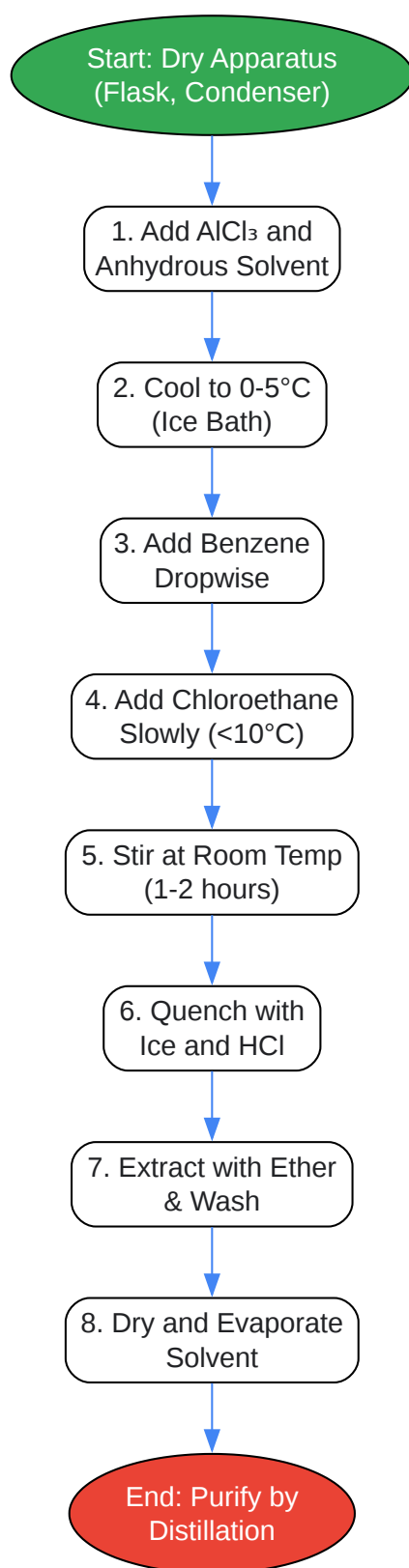
Materials:

- Anhydrous Benzene
- **Chloroethane**
- Anhydrous Aluminum Chloride (AlCl_3) catalyst
- Anhydrous diethyl ether (solvent)

- Round-bottom flask with reflux condenser and drying tube
- Stirring apparatus
- Ice bath

Procedure:

- **Setup:** Assemble a dry, three-necked round-bottom flask with a magnetic stirrer, a reflux condenser fitted with a calcium chloride drying tube, and a dropping funnel. The entire apparatus must be protected from atmospheric moisture.
- **Catalyst Suspension:** In the fume hood, charge the flask with anhydrous aluminum chloride (1.1 eq) and anhydrous diethyl ether. Stir the mixture to form a suspension.
- **Reactant Addition:** Cool the flask in an ice bath. Add anhydrous benzene (1.0 eq) to the dropping funnel and add it dropwise to the stirred AlCl_3 suspension.
- **Chloroethane Introduction:** Slowly bubble gaseous **chloroethane** through the reaction mixture or add it as a chilled liquid dropwise. The reaction is exothermic; maintain the temperature below 10 °C during addition.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 1-2 hours. The reaction progress can be monitored by TLC or GC.
- **Workup:** Cool the flask again in an ice bath and slowly add crushed ice, followed by dilute HCl, to quench the reaction and decompose the aluminum chloride complex.
- **Extraction & Purification:** Transfer the mixture to a separatory funnel. Separate the organic layer, wash with water and brine, dry over anhydrous MgSO_4 , and remove the solvent by rotary evaporation. The crude ethylbenzene can be purified by distillation.



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Experimental workflow for the Friedel-Crafts ethylation of benzene.

Protocol: Spectroscopic Analysis

^1H NMR Spectroscopy:

- **Sample Preparation:** As **chloroethane** is a gas at room temperature, a cooled deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube can be used. Carefully bubble a small amount of **chloroethane** gas through the solvent or add a drop of the chilled liquid. Cap the tube immediately.
- **Instrumentation:** Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Acquisition:** Lock and shim the spectrometer on the deuterated solvent. Acquire a standard one-dimensional ^1H NMR spectrum. Typically, 16-32 scans are sufficient.
- **Processing:** Fourier transform the FID, phase the spectrum, and reference it to the residual solvent peak or TMS. Integrate the signals to confirm the 3:2 proton ratio.

IR Spectroscopy (Gas Phase):

- **Sample Preparation:** Evacuate a gas-phase IR cell. Introduce a small partial pressure of **chloroethane** gas into the cell.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Acquisition:** Record a background spectrum of the empty gas cell. Record the sample spectrum, typically over a range of $4000\text{--}400\text{ cm}^{-1}$. Co-add 16-32 scans to improve the signal-to-noise ratio.
- **Processing:** The background spectrum is automatically subtracted. Identify and label the characteristic absorption bands for C-H and C-Cl bonds.

Mass Spectrometry:

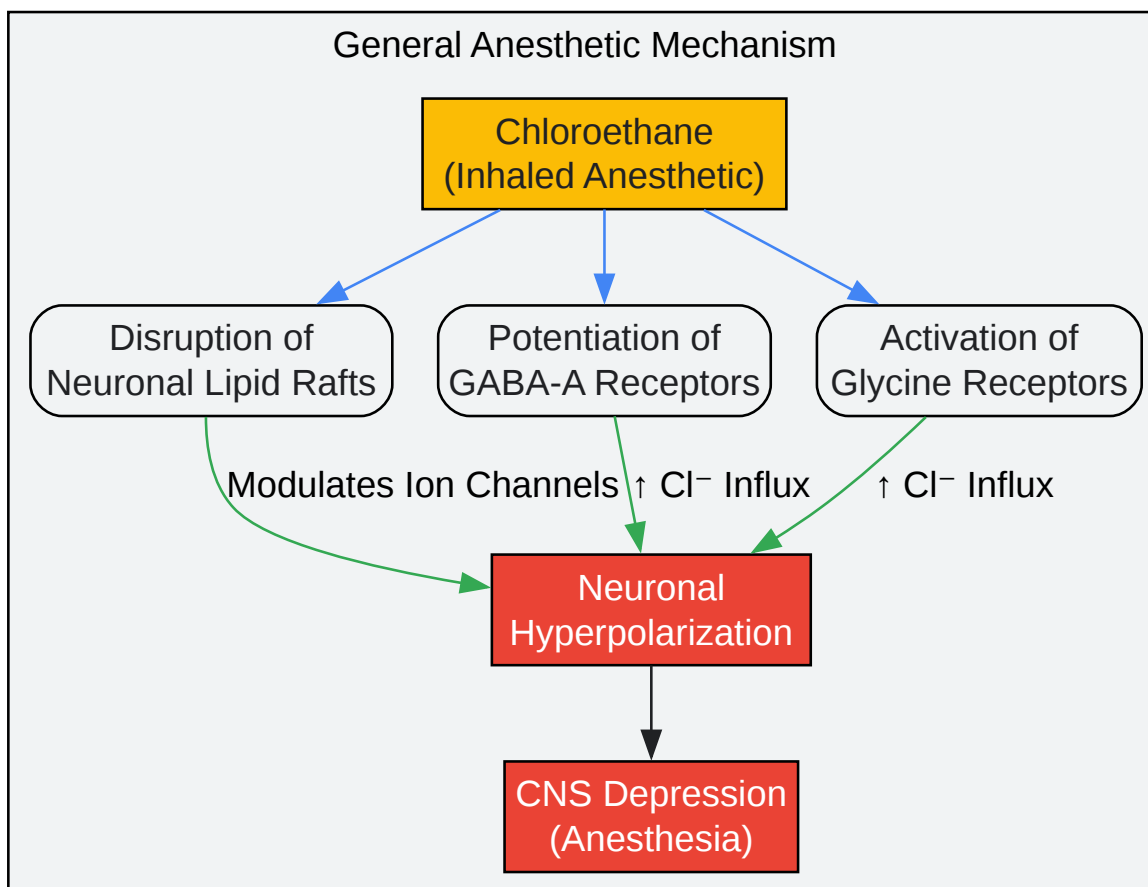
- **Sample Preparation:** Introduce gaseous **chloroethane** directly into the ion source via a gas inlet system or inject a dilute solution in a volatile solvent (e.g., methanol) for techniques like Electron Ionization (EI).

- Instrumentation: Employ a mass spectrometer, typically with an EI source for small volatile molecules.
- Acquisition: Acquire the mass spectrum over a suitable m/z range (e.g., 10-100).
- Analysis: Identify the molecular ion peaks at m/z 64 and 66 and analyze the fragmentation pattern.

Toxicology and Biological Effects

Chloroethane is the least toxic of the **chloroethanes** but is a central nervous system depressant.[1]

- Acute Exposure: Inhalation of vapors can cause effects similar to alcohol intoxication, lack of muscle coordination, and unconsciousness at higher concentrations.[3] Rapid evaporation of the liquid on skin can cause frostbite.[3]
- Chronic Exposure: Long-term effects on humans are not well-documented. Animal studies have shown potential effects on the lungs, liver, and kidneys.[3]
- Carcinogenicity: The National Toxicology Program (NTP) has indicated that inhaled ethyl chloride is carcinogenic in female mice and may be carcinogenic in rats.[21]
- Mechanism of Anesthesia: The anesthetic effects of **chloroethane** and other general anesthetics are not tied to a single receptor but are thought to involve potentiation of inhibitory neurotransmitter receptors, such as GABA-A and glycine receptors, and disruption of lipid rafts in neuronal membranes.[2][3][22][23]



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High-level overview of the proposed mechanism of action for **chloroethane** as a general anesthetic.

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